

Introduction: Beyond Compliance, Towards a Culture of Safety

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Boc-D-Ser-OBzl*

CAS No.: *141527-78-8*

Cat. No.: *B558446*

[Get Quote](#)

In the landscape of peptide synthesis and pharmaceutical research, N- α -(tert-Butoxycarbonyl)-O-benzyl-D-serine (**Boc-D-Ser-OBzl**) is a valuable D-amino acid derivative.^[1] Its dual-protected structure, with a Boc group on the amine and a benzyl ester on the carboxylic acid, makes it a stable and versatile building block for creating complex peptides and novel therapeutics.^{[2][3]} While this compound is a cornerstone in many synthetic workflows, a comprehensive understanding of its safety profile is paramount.

This guide moves beyond a simple recitation of Material Safety Data Sheet (MSDS) sections. It is designed to provide senior researchers and drug development professionals with a nuanced understanding of the "why" behind the safety protocols. We will dissect the available data, contextualize the information within a modern laboratory setting, and provide actionable, field-proven insights to ensure both personal safety and experimental integrity.

Chemical Identification and Core Properties

A precise understanding of a compound's identity is the foundation of safety. Misidentification can lead to the misapplication of safety protocols.

Synonyms: Boc-D-serine benzyl ester, N-tert-Butoxycarbonyl-D-serine benzyl ester, (R)-benzyl 2-(tert-butoxycarbonylamino)-3-hydroxypropanoate.[1][4] CAS Number: 141527-78-8.[1][5] Molecular Formula: C₁₅H₂₁NO₅. [1][6] Molecular Weight: 295.33 g/mol .[6][7]

This compound is typically supplied as a white to off-white crystalline powder or solid.[1][2] Its structure facilitates its use in synthetic chemistry, but also dictates its physical properties and reactivity, which are central to its safe handling.

Hazard Identification: A Case of "Non-Hazardous" Classification

Several authoritative suppliers classify **Boc-D-Ser-OBzl** as not hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200) and Regulation (EC) No. 1272/2008.[5][8] This classification is a critical piece of data, but it requires expert interpretation.

Why "Non-Hazardous"? This classification is based on available data, which suggests the substance does not meet the specific criteria for acute toxicity, skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, specific target organ toxicity, or aspiration hazard at the concentrations tested.[8]

An Experienced Perspective: The "non-hazardous" label should not be misconstrued as "zero risk." For researchers, the primary concerns are:

- **Mechanical Irritation:** Like any fine powder, it can cause transient irritation to the eyes and respiratory tract upon inhalation of dust.
- **Cross-Contamination:** Uncontrolled handling can introduce the material into other experiments or the wider lab environment.
- **Long-Term Exposure:** The absence of long-term toxicological data necessitates a cautious approach. For novel or specialized amino acid derivatives, comprehensive toxicological profiles are often not available.

Therefore, the principle of ALARA (As Low As Reasonably Achievable) exposure should always be applied. Standard laboratory hygiene and personal protective equipment are non-negotiable.

Physicochemical Data and Storage Protocols

The physical properties of **Boc-D-Ser-OBzl** dictate its appropriate handling and storage. This data is crucial for designing experiments and maintaining the compound's stability and purity.

Property	Value	Source(s)
Appearance	White to off-white powder/solid	[1] [2] [4]
Melting Point	66 - 70 °C	[1] [4] [5]
Solubility	Soluble in organic solvents like dichloromethane and DMF; less soluble in water.	[2]
Storage Temperature	0 - 8 °C, under inert gas (nitrogen or argon).	[1] [4]
Stability	Stable under recommended storage conditions. Protect from moisture.	[5]

Causality in Storage Choice: The recommended storage at 0-8°C in a dry, inert atmosphere is not arbitrary. It is a preventative measure against potential degradation pathways. Amino acid derivatives can be susceptible to hydrolysis (from moisture) and slow oxidation over time, especially at ambient temperatures. Storing it cold and dry preserves its purity (often ≥99% by HPLC), which is critical for reproducible results in sensitive applications like peptide synthesis. [\[1\]](#)

Exposure Controls and Personal Protection: A Self-Validating System

A robust safety protocol is a self-validating system where engineering controls and personal protective equipment (PPE) work in concert to minimize exposure. While the substance is not

classified as hazardous, these measures are mandated by Good Laboratory Practice (GLP).

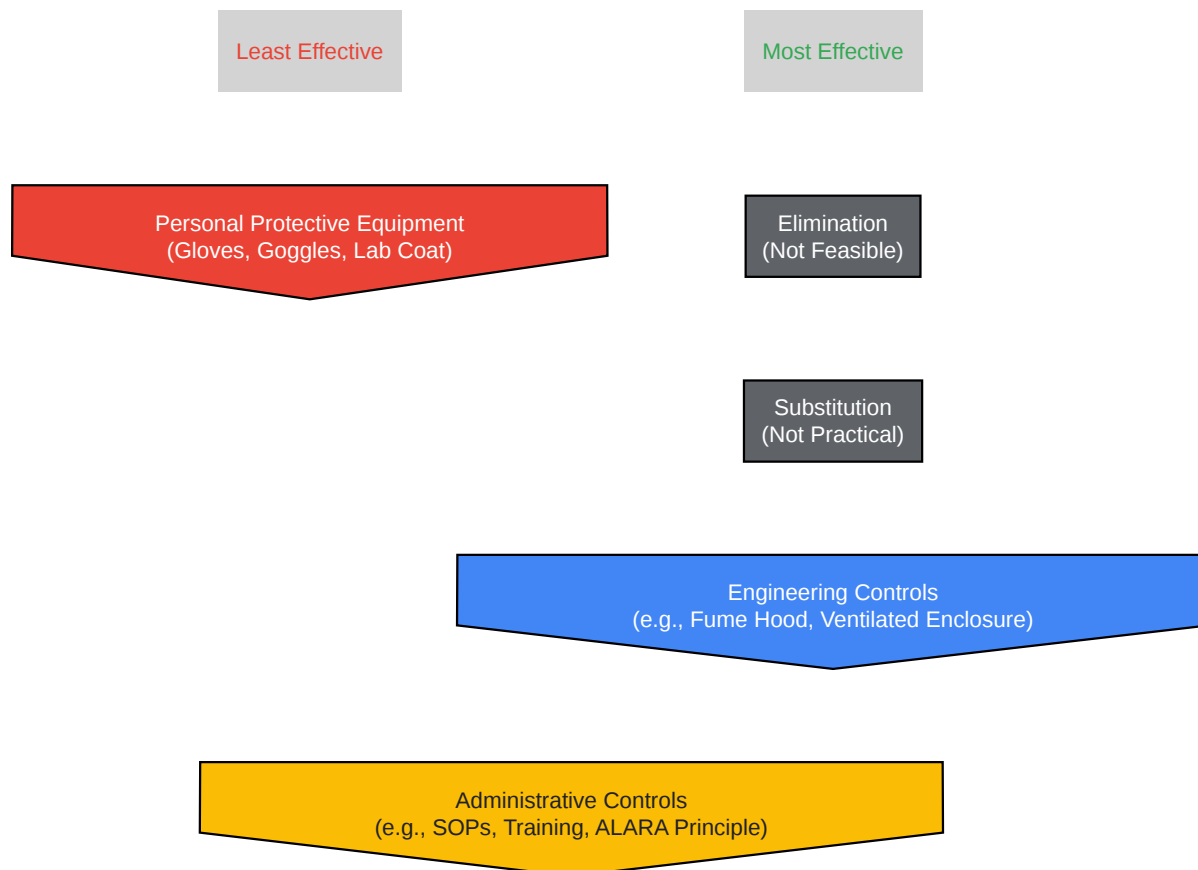
Engineering Controls

- Ventilation: Always handle the solid powder in a well-ventilated area. For weighing or operations that may generate dust, a chemical fume hood or an enclosure with appropriate exhaust ventilation is recommended to prevent inhalation.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses that conform to NIOSH (US) or EN 166 (EU) standards.^[5] This protects against accidental splashes or aerosolized powder.
- Skin Protection:
 - Gloves: Handle with nitrile or latex gloves. Always inspect gloves before use and use a proper removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use.
 - Lab Coat: A standard lab coat is required. For tasks with a higher risk of spillage, a chemically resistant apron may be considered.
- Respiratory Protection: Under normal conditions of use where dust is not generated, respiratory protection is not required.^[5] If dust is generated, a NIOSH-approved N95 (US) or type P1 (EN 143) dust mask should be used.^[9]

The following diagram illustrates the hierarchy of controls, a fundamental concept in occupational safety.



[Click to download full resolution via product page](#)

Caption: Hierarchy of safety controls for handling **Boc-D-Ser-OBzl**.

First-Aid and Emergency Response Protocols

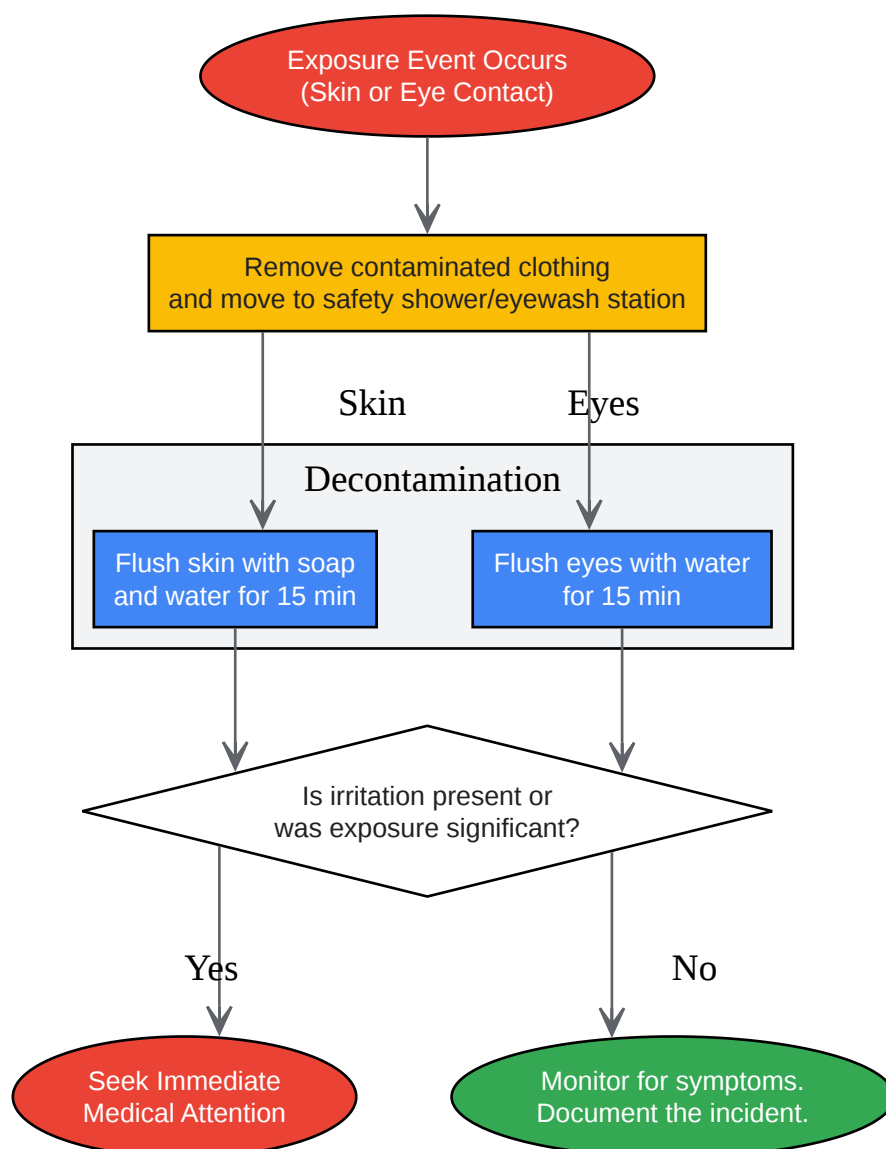
In the event of an exposure, a clear, pre-defined response plan is critical. The following protocols are based on standard chemical first-aid procedures.^{[10][11]}

Step-by-Step First-Aid Measures

- **Inhalation:** If dust is inhaled, move the person into fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.^[5]

- Skin Contact: Remove any contaminated clothing. Immediately wash the affected skin with soap and plenty of water for at least 15 minutes.^[5] If irritation occurs, seek medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^[5]^[8] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse the mouth with water and drink plenty of water.^[5] Seek medical attention if symptoms occur.

The workflow below outlines the immediate response to a skin or eye exposure event in the laboratory.



[Click to download full resolution via product page](#)

Caption: Emergency response workflow for skin or eye exposure.

Fire-Fighting and Accidental Release

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Firefighter Protection: For significant fires, wear a self-contained breathing apparatus (SCBA).

- Accidental Release: Avoid dust formation. Sweep up the spilled solid material and place it in a suitable, closed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Stability and Reactivity Profile

Understanding a compound's reactivity is key to preventing hazardous situations and ensuring the material's integrity.

- Reactivity: No specific reactivity hazards have been identified.
- Chemical Stability: The compound is stable under the recommended storage conditions (cool, dry, inert atmosphere).
- Hazardous Reactions: No hazardous reactions have been reported under normal conditions of use.
- Conditions to Avoid: Avoid dust formation, excess heat, and exposure to moisture.^[5]
- Incompatible Materials: No specific incompatible materials are listed in most safety data sheets, but as a general precaution, avoid strong oxidizing agents.

Toxicological and Ecological Information: Addressing Data Gaps

For many specialized research chemicals, comprehensive toxicological and ecological data is not available. The MSDS for **Boc-D-Ser-OBzl** reflects this reality, with many sections listed as "No data available".^[5]

- Toxicological Information: No acute toxicity data (LD50/LC50), carcinogenicity, or mutagenicity data is available. This lack of data reinforces the need to handle the compound with care and prevent exposure, as the full toxicological profile is unknown.
- Ecological Information: The compound is not expected to be hazardous to the environment. ^[8] One source indicates that it contains no components considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at

levels of 0.1% or higher. However, as a standard practice, chemical waste should not be released into the environment.

Disposal Considerations

All chemical waste must be handled in accordance with local, state, and federal regulations.

- **Product Disposal:** Dispose of unused product by offering it to a licensed disposal company. Do not dispose of it with regular laboratory trash.
- **Contaminated Packaging:** Dispose of contaminated packaging in the same manner as the unused product.

Conclusion

The safe handling of **Boc-D-Ser-OBzl** is not defined by an extensive list of hazards, but rather by a commitment to rigorous laboratory practice. Its classification as "non-hazardous" is a reflection of available data, not an invitation to relax safety standards. For the research scientist and drug development professional, safety is an integral component of experimental design. By understanding the physicochemical properties of this compound and adhering to the principles of exposure control outlined in this guide, researchers can confidently and safely utilize **Boc-D-Ser-OBzl** to advance their scientific objectives.

References

- Boc-D-serine benzyl ester - Chem-Impex. Chem-Impex.
- Boc-Ser(Bzl)-OH = 99.0 T 23680-31-1 - Sigma-Aldrich. Sigma-Aldrich.
- Boc-D-Ser(Bzl)-OH | 47173-80-8 - ChemicalBook. ChemicalBook.
- CAS 59524-02-6: Boc-Ser-OBzl | CymitQuimica. CymitQuimica.
- N-BOC-O-Benzyl-L- Serine CAS No 23680-31-1 MATERIAL SAFETY DATA SHEET SDS/MSDS - CDH Fine Chemical. CDH Fine Chemical.
- Thermo Fisher Scientific Chemicals, Inc. - SAFETY DATA SHEET. Thermo Fisher Scientific.

- **BOC-D-SER-OBZL** | 141527-78-8 - ChemicalBook. ChemicalBook.
- Boc-Ser-OBzl | C15H21NO5 | CID 7018792 - PubChem - NIH. PubChem.
- SAFETY DATA SHEET - Thermo Fisher Scientific. Thermo Fisher Scientific.
- Boc-D-Ser(Bzl)-OH $\geq 98.0\%$ (HPLC) 47173-80-8 - Sigma-Aldrich. Sigma-Aldrich.
- Buy Boc-O-benzyl-L-serine, 98%+ - 23680-31-1 – N-(tert-Butoxycarbonyl) - Ottokemi. Ottokemi.
- Boc-D-Ser-O-Bzl | CAS 141527-78-8 | SCBT - Santa Cruz Biotechnology. Santa Cruz Biotechnology.
- **BOC-D-SER-OBZL** Seven Chongqing Chemdad Co., Ltd. Chemdad.
- First Aid Procedures for Chemical Hazards | NIOSH - CDC. Centers for Disease Control and Prevention.
- First aid basics and DRSABCD | Better Health Channel. Better Health Channel.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 59524-02-6: Boc-Ser-OBzl | CymitQuimica [cymitquimica.com]
- 3. BOC-D-SER-OBZL | 141527-78-8 [chemicalbook.com]
- 4. BOC-D-SER-OBZL Seven Chongqing Chemdad Co. , Ltd [chemdad.com]
- 5. fishersci.com [fishersci.com]
- 6. Boc-Ser-OBzl | C15H21NO5 | CID 7018792 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Boc-Ser(Bzl)-OH $\geq 99.0\%$ (T) | Sigma-Aldrich [sigmaaldrich.com]

- [8. assets.thermofisher.com \[assets.thermofisher.com\]](https://assets.thermofisher.com/assets.thermofisher.com)
- [9. Buy Boc-O-benzyl-L-serine, 98%+ - 23680-31-1 – N-\(tert-Butoxycarbonyl\)-O-benzyl-L-serine, Boc-Ser\(Bzl\)-OH in India | Otto Chemie Pvt Ltd \[ottokemi.com\]](#)
- [10. First Aid Procedures for Chemical Hazards | NIOSH | CDC \[cdc.gov\]](#)
- [11. First aid basics and DRSABCD | Better Health Channel \[betterhealth.vic.gov.au\]](#)
- To cite this document: BenchChem. [Introduction: Beyond Compliance, Towards a Culture of Safety]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b558446/docs#introduction-beyond-compliance-towards-a-culture-of-safety\]](https://www.benchchem.com/product/b558446/docs#introduction-beyond-compliance-towards-a-culture-of-safety)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check